

1-Ethyl-3-methylimidazolium methanesulfonate safety data sheet

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Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium
methanesulfonate*

Cat. No.: *B117908*

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An In-depth Technical Guide to the Safety of **1-Ethyl-3-methylimidazolium Methanesulfonate**

This technical guide provides a comprehensive overview of the safety data for **1-Ethyl-3-methylimidazolium methanesulfonate** (CAS No. 145022-45-3). It is intended for researchers, scientists, and professionals in drug development who handle this ionic liquid. This document summarizes key quantitative safety data, outlines experimental protocols for significant safety assessments, and provides a visual guide to safe handling procedures.

Physicochemical and Toxicological Data

The following tables present a summary of the physical, chemical, and toxicological properties of **1-Ethyl-3-methylimidazolium methanesulfonate**, compiled from various Safety Data Sheets (SDS).

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C7H14N2O3S	[1] [2]
Molecular Weight	206.26 g/mol	[2] [3] [4]
Appearance	Solid	[4]
Melting Point	24 °C	[3] [5]
Density	1.24 g/cm ³ (at 23 °C)	[3] [5]
Viscosity	135 cP (at 25 °C)	[3] [5]
Conductivity	3.69 mS/cm (at 30 °C)	[3] [5]
Flash Point	286 °C (closed cup)	[6]
Water Solubility	Completely miscible	[1]

Table 2: Toxicological Data

Endpoint	Value	Species	Method	Reference
Acute Oral Toxicity (LD50)	>2000 mg/kg	Rat	OECD 423	[7]
Skin Corrosion/Irritation	Not classified as corrosive/irritant	[7]		
Serious Eye Damage/Irritation	Not classified as seriously damaging or an irritant	[7]		
Skin Sensitization	May cause an allergic skin reaction (Category 1B)	[7][8]		
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic	[7]		

Table 3: Ecotoxicological Data

Endpoint	Value	Species	Duration	Method	Reference
Acute Toxicity to Daphnia (EC50)	65.7 mg/L	Daphnia magna	48 h		[9][10]
Algae Growth Inhibition (EC50)	40.6 mg/L	Desmodesmus subspicatus	72 h		[9][10]
Toxicity to Microorganisms (EC10)	62 mg/L	Activated sludge	180 min		[9][10]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-Ethyl-3-methylimidazolium methanesulfonate** is classified as follows:

- Skin Sensitization (Category 1): May cause an allergic skin reaction.[8][11]
- Hazardous to the aquatic environment, long-term (Chronic Category 3): Harmful to aquatic life with long lasting effects.[8][11]
- Combustible liquid (Category 4): Combustible liquid.[12]

Signal Word: Warning[8][11][12]

Hazard Statements:

- H317: May cause an allergic skin reaction.[1][8][11]
- H412: Harmful to aquatic life with long lasting effects.[1][8][11]
- H227: Combustible liquid.[13]

Experimental Protocols

The safety data presented in this guide are determined by standardized experimental protocols. Below are summaries of the methodologies for key toxicological and ecotoxicological assessments.

Skin Sensitization: OECD Test Guideline 406 (Guinea Pig Maximisation Test)

The Guinea Pig Maximisation Test (GPMT) is designed to assess the potential of a substance to cause skin sensitization.[14][15][16]

- Test Animals: Healthy, young adult albino guinea pigs are used.[15]
- Induction Phase:

- Intradermal Induction: The test substance is injected intradermally, with and without an adjuvant (Freund's Complete Adjuvant), to enhance the immune response.[14][17]
- Topical Induction: One week after the injections, the test substance is applied topically to the same area and covered with an occlusive dressing for 48 hours.
- Challenge Phase: Two weeks after the topical induction, a non-irritating concentration of the test substance is applied topically to a different area on the test and control animals.[17]
- Observation: The skin reactions at the challenge sites are observed at 24 and 48 hours after patch removal and graded according to a standardized scale. The incidence and severity of the skin reactions in the test group are compared to the control group.[15]

Acute Daphnia Immobilization Test: OECD Test Guideline 202

This test evaluates the acute toxicity of a substance to *Daphnia magna*, a key freshwater invertebrate.[3][18]

- Test Organisms: Young daphnids (*Daphnia magna*), less than 24 hours old, are used.[18][19]
- Test Design: Daphnids are exposed to at least five different concentrations of the test substance in water for 48 hours.[3] A control group is maintained in water without the test substance.
- Exposure Conditions: The test is conducted under static or semi-static conditions at a controlled temperature (20 ± 2 °C) and with a defined light-dark cycle.[3] The daphnids are not fed during the test.[3]
- Endpoint: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.[3] The EC50 (the concentration that causes immobilization in 50% of the daphnids) is then calculated.[18]

Alga Growth Inhibition Test: OECD Test Guideline 201

This study assesses the effects of a chemical on the growth of freshwater algae, which are primary producers in aquatic ecosystems.[6][20]

- Test Organisms: Exponentially growing cultures of a selected green alga, such as *Desmodesmus subspicatus*, are used.[6][21]
- Test Design: The algae are exposed to a range of concentrations of the test substance in a nutrient-rich medium for 72 hours.[20][22]
- Culture Conditions: The test is performed in flasks under constant illumination and temperature, allowing for exponential algal growth in the control cultures.[6]
- Endpoint: The growth of the algae is measured over time, typically by cell counts or another biomass surrogate. The inhibition of growth in the test cultures is compared to the control. The EC50 for growth inhibition is calculated.[21][22]

Flash Point Determination: Closed Cup Method

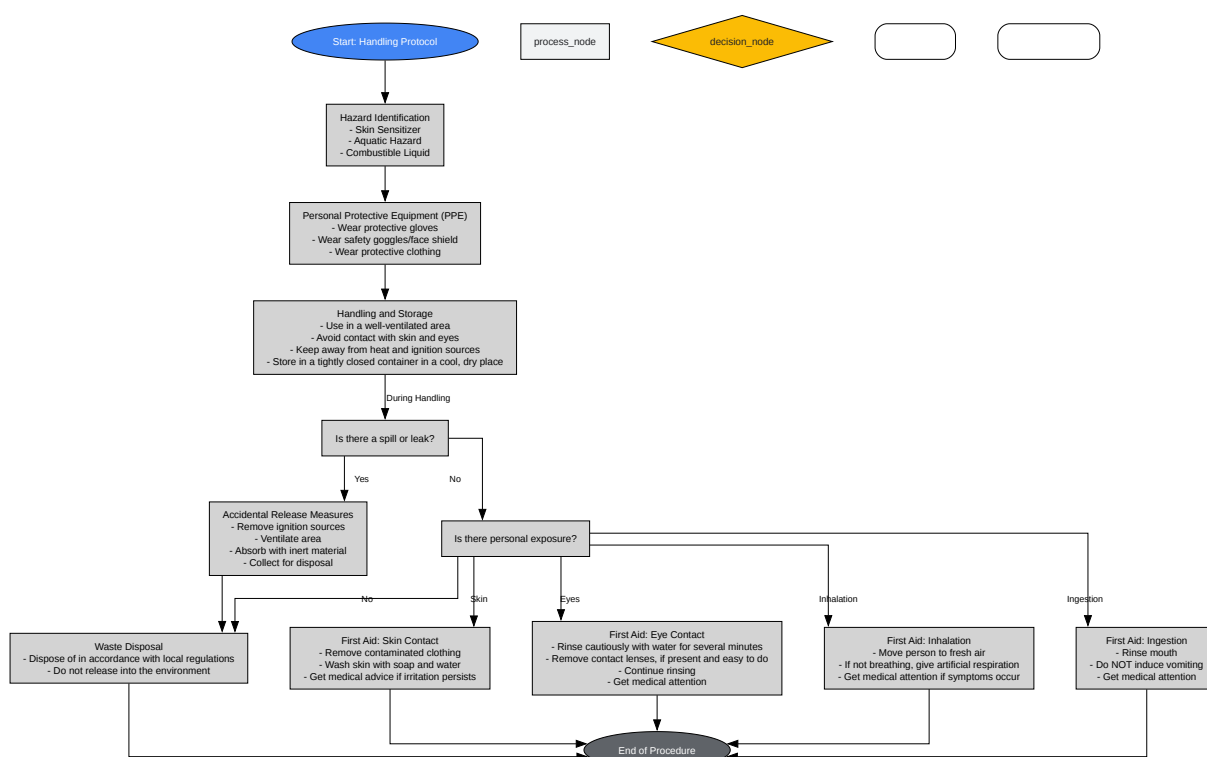
The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near the surface of the liquid. For combustible liquids, a closed-cup method is commonly used.[23][24]

- Apparatus: A closed-cup tester (e.g., Pensky-Martens or Tag) consists of a sample cup with a tightly fitting lid.[25] The lid has ports for an ignition source, a stirrer, and a thermometer.
- Procedure: A specified volume of the sample is placed in the cup and heated at a slow, constant rate.[25] The stirrer ensures a uniform temperature. At regular temperature intervals, the ignition source (a small flame or an electric spark) is introduced into the vapor space above the liquid.[25]
- Endpoint: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a distinct flash.[23]

Safe Handling and Emergency Procedures

The following diagram illustrates the logical workflow for the safe handling of **1-Ethyl-3-methylimidazolium methanesulfonate**, from initial hazard assessment to emergency

response.



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Safe Handling Workflow for **1-Ethyl-3-methylimidazolium methanesulfonate**.

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